

Application Notes and Protocols for Uniconazole in Promoting Flowering of Ornamental Plants

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Compound of Interest

Compound Name: *Uniconazole*

Cat. No.: *B1683454*

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Audience: Researchers, scientists, and drug development professionals.

Application Notes

Uniconazole is a potent triazole-based plant growth retardant used extensively in the horticultural industry to control plant height and promote flowering in a wide range of ornamental species.^{[1][2]} Its primary mode of action is the inhibition of gibberellin (GA) biosynthesis, which leads to a reduction in cell elongation and internode length, resulting in more compact, robust plants.^{[3][4][5]} **Uniconazole**'s activity is reported to be 6-10 times higher than that of paclobutrazol, another common growth retardant, but it has a lower soil residue persistence.^{[4][5]}

1.1 Mechanism of Action **Uniconazole** specifically inhibits the production of gibberellins, a class of phytohormones that regulate various developmental processes, including stem elongation, seed germination, and flowering.^{[2][6]} By blocking key oxidation steps in the GA biosynthesis pathway, **uniconazole** leads to reduced levels of active GAs.^[6] This hormonal shift can redirect the plant's energy from vegetative growth towards reproductive development, promoting the formation of flower buds and enhancing overall flower quality.^{[4][5][7]} The reduction in GA also leads to an increase in chlorophyll concentration, resulting in darker green leaves.^{[2][3][8]}

1.2 General Effects on Ornamental Plants

- Growth Regulation: Effectively reduces plant height by shortening internodes, leading to a more compact and marketable form.[5][8]
- Flowering Promotion: Can accelerate flowering, increase the number of flowers, and enhance flower longevity.[3][8][9]
- Improved Aesthetics: Increases chlorophyll content, leading to darker, more attractive foliage.[2][8] It also promotes stronger stems.[8]
- Enhanced Stress Resistance: Can improve a plant's tolerance to various environmental stresses.[4][5]

Uniconazole is absorbed through the leaves, stems, and roots and is translocated acropetally (upwards) through the xylem.[3][5][7]

Quantitative Data Summary

The efficacy of **uniconazole** is highly dependent on the plant species, desired level of control, application method, and environmental conditions.[1] The following tables summarize application rates and effects reported in various studies.

Table 1: Recommended **Uniconazole** Foliar Spray Concentrations for Various Ornamental Plants

Plant Category	Species Example	Concentration (ppm or mg/L)	Notes
Bedding Plants (Moderate Vigor)	Celosia, Red Salvia	1 - 2 ppm	Apply shortly after transplant when roots have reached the edge of the pot.[1][10]
Bedding Plants (Aggressive Vigor)	Petunia, Marigold	4 - 6 ppm	Higher rates are needed for more aggressive species.[1][10]
Herbaceous Perennials	Echinacea, Gaura, Phlox	10 - 15 ppm	Vigorous perennials may require even higher concentrations for adequate control. [1]
Tomato (Heirloom 'Brandywine')	Solanum lycopersicum	2.5 - 5 mg/L	A 5 mg/L application increased the number of flowers per plant.[3]
Tuberose	Polianthes tuberosa	5 - 10 mg/L	A 10 mg/L spray accelerated flowering and significantly reduced stem height. [9][11]
Lisianthus	Eustoma grandiflorum	5 - 10 mg/L	A single 10 mg/L spray or two 5 mg/L sprays were effective for height control.[12]

Table 2: Recommended **Uniconazole** Drench and Immersion Concentrations

Plant Category	Species Example	Application Method	Concentration	Notes
Bedding Plants (Long Cycle)	Calibrachoa, Petunia, Scaevola	Media Drench	0.5 - 2.0 ppm	Apply approximately 10 days after transplant. [1] [10] Higher rates for vigorous varieties. [1]
Tuberose	Polianthes tuberosa	Bulb Immersion	5 - 10 mg/L	An alternative to foliar spray for controlling growth. [9] [11]
Lisianthus	Eustoma grandiflorum	Media Drench	1.6 mg per pot	Reduced plant height without delaying flowering. [12]

Table 3: Effects of **Uniconazole** on Tuberose (Polianthes tuberosa)

Parameter	Control (0 mg/L)	10 mg/L Uniconazole (Foliar Spray)	Percentage Change
Flowering Stem Height	93 cm	52 cm	-44%
Days to Flowering	Not specified	82 days	Accelerated
Chlorophyll a Content	Baseline	Increased	+22%
Carotenoid Content	Baseline	Increased	+76%
Total Phenol Content	Baseline	Increased	+86%
Leaf Nitrogen Content	Baseline	Increased	+68%

Data sourced from studies on Tuberose.
[9][11]

Experimental Protocols

Safety Precaution: Always handle **uniconazole** and its formulations in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves and safety glasses. Follow the manufacturer's safety data sheet (SDS) for detailed handling instructions.

Protocol 1: Foliar Spray Application

- **Solution Preparation:**
 - Calculate the required volume and concentration of the **uniconazole** solution based on the target plant species and desired effect (refer to Tables 1 & 2). Commercial formulations like Sumagic® or Concise® contain 0.055% **uniconazole-p**.
 - Use a calibrated sprayer to ensure accurate application. Dilute the concentrated product with water to the desired final concentration (ppm or mg/L). Add a non-ionic surfactant if recommended by the product label to improve coverage.
- **Application Timing:**

- Apply to well-established plants, typically 7-10 days after transplanting, once roots have reached the edge of the container.[1][10]
- Apply when plants are under low-stress conditions (i.e., not water-stressed).
- Application Procedure:
 - Spray the foliage and stems uniformly until runoff is just about to occur. Good stem coverage is critical as **uniconazole** is primarily absorbed by the stems.[1]
 - Avoid excessive dripping into the growing medium, as this can lead to an unintended drench effect and excessive growth reduction.[1]
 - Apply during cooler parts of the day (early morning or late evening) to minimize evaporation.

Protocol 2: Media Drench Application

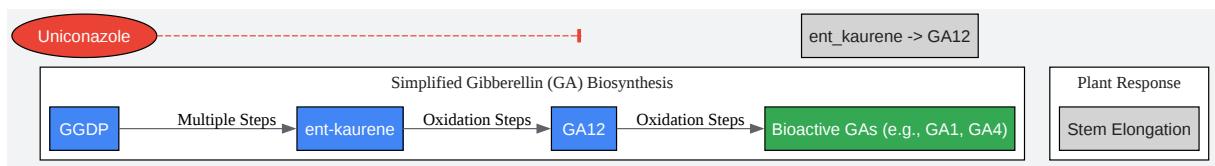
- Solution Preparation:
 - Determine the appropriate concentration based on the plant species and container size (see Table 2).
 - Prepare the required volume of the final solution. The volume applied should be sufficient to moisten the entire soil profile without excessive leaching from the bottom of the pot.
- Application Timing:
 - Apply approximately 10 days after transplanting to a moist (not saturated or dry) growing medium.[1][10] This ensures even distribution of the chemical in the root zone.
- Application Procedure:
 - Apply a specific, measured volume of the solution directly to the surface of the growing medium for each container.
 - Ensure uniform application across all treated plants.

- Late-season drenches are not recommended for plants intended for landscape planting due to the persistent growth-regulating effect.[1][10]

Protocol 3: Pre-Plant Bulb Immersion

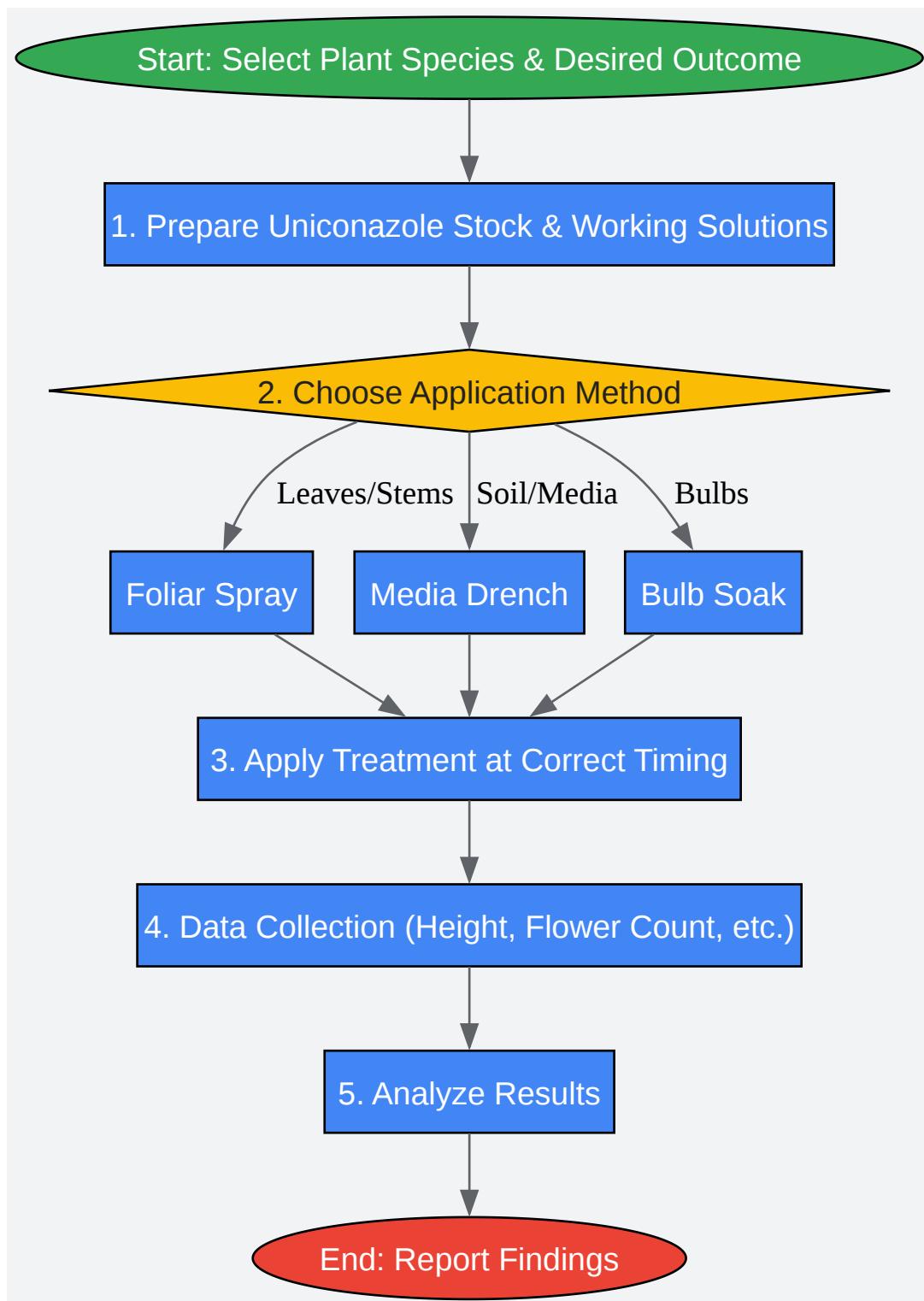
- Solution Preparation:
 - Prepare a **uniconazole** solution at the desired concentration (e.g., 5-10 mg/L for Tuberose).[9][11]
- Application Timing:
 - Treat bulbs immediately before planting.
- Application Procedure:
 - Fully immerse the bulbs in the **uniconazole** solution for a specified period (e.g., 30-60 minutes, though optimal times may require preliminary testing).
 - Remove bulbs from the solution and allow any excess liquid to drain off before planting.

Visualizations: Pathways and Workflows



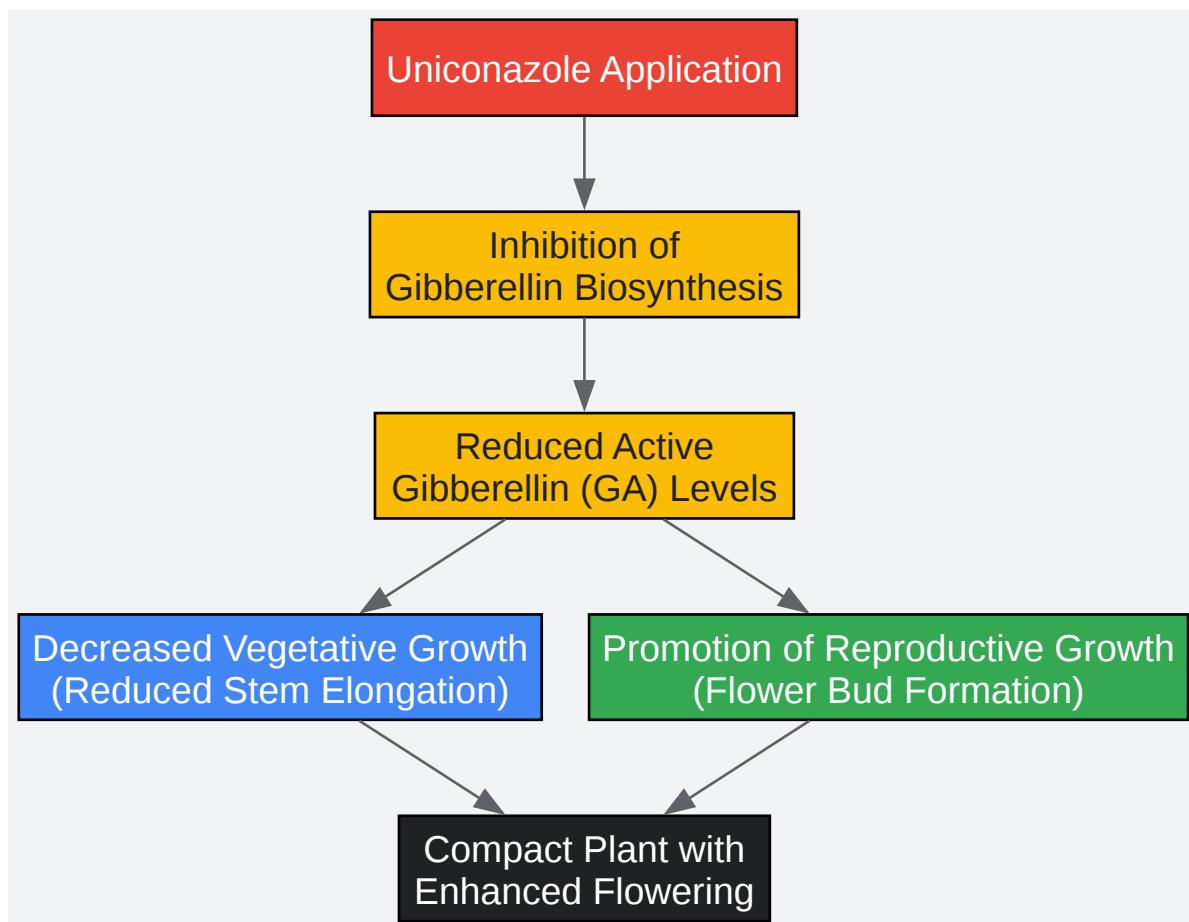
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Uniconazole inhibits key oxidation steps in the GA biosynthesis pathway.



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General workflow for **uniconazole** application experiments.



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Logical flow from **uniconazole** application to the final plant response.

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